

# Application Notes and Protocols for the Gravimetric Determination of Thallium using Chromate

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## Compound of Interest

Compound Name: *Dithallium chromate*

Cat. No.: *B15350606*

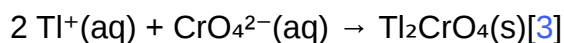
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## Introduction

The gravimetric analysis of thallium by precipitation as thallium(I) chromate ( $\text{Tl}_2\text{CrO}_4$ ) is a highly accurate and reliable method for the quantitative determination of thallium in a sample. [1] This method relies on the low solubility of thallium(I) chromate in water, allowing for its separation from the sample matrix, followed by drying and weighing. [2] The precipitation is typically carried out in a neutral or weakly alkaline solution by the addition of a soluble chromate salt, such as potassium chromate ( $\text{K}_2\text{CrO}_4$ ) or potassium dichromate ( $\text{K}_2\text{Cr}_2\text{O}_7$ ) in an alkaline medium. [2][3] The resulting bright yellow precipitate of thallium(I) chromate is then carefully washed, dried, and weighed to determine the amount of thallium in the original sample.

## Principle

The gravimetric determination of thallium using chromate is based on the following chemical reaction:



In this reaction, two moles of thallium(I) ions react with one mole of chromate ions to form one mole of solid thallium(I) chromate. The precipitate is a dense, yellow solid that is sparingly

soluble in water. By carefully controlling the experimental conditions, such as pH and temperature, complete precipitation of thallium can be achieved.

## Experimental Protocols

### Protocol 1: Direct Precipitation of Thallium(I) Chromate

This protocol is adapted from the work of Browning and Hutchins and is suitable for samples where interfering ions are absent.<sup>[2]</sup>

Materials and Reagents:

- Thallous salt solution (e.g., thallous nitrate,  $TlNO_3$ )
- Potassium dichromate ( $K_2Cr_2O_7$ ) solution of known concentration
- Ammonium hydroxide ( $NH_4OH$ ) solution
- Distilled water
- Sintered glass crucible or perforated platinum crucible with asbestos felt
- Drying oven
- Analytical balance

Procedure:

- Sample Preparation: Accurately weigh a portion of the thallous salt solution into a beaker.
- Precipitation: Heat the solution to approximately 70-80 °C. Add a slight excess of potassium dichromate solution, followed by the addition of ammonium hydroxide to make the solution alkaline. The formation of a yellow precipitate of thallous chromate will be observed.
- Digestion: Allow the precipitate to stand in the warm solution to promote the formation of larger, more easily filterable crystals.
- Filtration: Filter the precipitate through a pre-weighed sintered glass crucible or a perforated platinum crucible with an asbestos felt.

- Washing: Wash the precipitate with hot water to remove any soluble impurities.
- Drying: Dry the crucible and precipitate in an oven at a suitable temperature until a constant weight is achieved.
- Weighing: Cool the crucible in a desiccator and weigh it on an analytical balance.
- Calculation: The weight of thallium in the original sample can be calculated from the weight of the thallium(I) chromate precipitate using the gravimetric factor.

## Protocol 2: Precipitation from Homogeneous Solution

This protocol, based on the work of Upadhyaya, is designed to improve the physical characteristics of the precipitate by forming it slowly and uniformly throughout the solution.<sup>[1][4]</sup> This is achieved by generating the precipitating agent in situ.

### Materials and Reagents:

- Thallium(I) sulfate solution (50-100 mg of thallium)
- EDTA (disodium salt) solution
- Ammonia solution
- Potassium chromate solution (0.05 M)
- Magnesium solution (0.05 M)
- 1% (m/V) Potassium chromate wash solution
- 50% Ethanol
- Sintered-glass crucible
- Water-bath
- Drying oven (110-120 °C)

### Procedure:

- **Complexation:** To a 50-100 ml aliquot of the thallium(I) sulfate solution, add an excess of EDTA solution to form a stable thallium-EDTA complex.
- **pH Adjustment:** Adjust the pH of the solution to 8-9 with ammonia solution.
- **Addition of Chromate:** Add 4-8 ml of 0.05 M potassium chromate solution.
- **Volume Adjustment and Heating:** Adjust the total volume to about 200 ml and heat the solution to 60-70 °C on a water-bath.
- **Homogeneous Precipitation:** Slowly add the 0.05 M magnesium solution at a rate of 1 drop every 8-10 seconds with constant stirring. The magnesium ions will displace the thallium ions from the EDTA complex, leading to the slow and controlled precipitation of thallium(I) chromate. Continue adding the magnesium solution until it is in excess.
- **Cooling and Filtration:** Allow the beaker to cool, then filter the precipitate through a weighed, sintered-glass crucible.
- **Washing:** Wash the precipitate with a 1% m/V solution of potassium chromate, followed by two washes with distilled water, and a final wash with 50% ethanol.<sup>[1]</sup>
- **Drying:** Dry the precipitate at 110-120 °C for 2 hours.
- **Weighing:** Cool the crucible in a desiccator and weigh to a constant weight.

## Data Presentation

Table 1: Gravimetric Determination of Thallium as Thallous Chromate (Direct Precipitation)

TlNO <sub>3</sub> taken (g)	Calculated as Tl <sub>2</sub> O (g)	Tl <sub>2</sub> CrO <sub>4</sub> found (g)	Calculated as Tl <sub>2</sub> O (g)	Error (g)
Data not provided in the same format in the source material	Data not provided in the same format in the source material	Data not provided in the same format in the source material	Data not provided in the same format in the source material	Data not provided in the same format in the source material

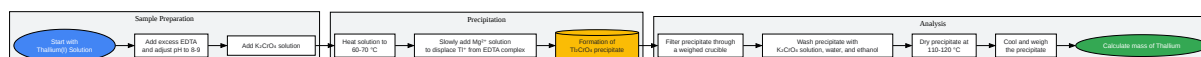
Note: The original source[2] presents data in a tabular format but with different column headers. For a direct comparison, the raw data would need to be recalculated.

Table 2: Gravimetric Determination of Thallium(I) by Precipitation from Homogeneous Solution

Thallium taken (mg)	Thallium found (mg)	Error (mg)
51.10	51.00	-0.10
51.10	51.25	+0.15
76.65	76.50	-0.15
76.65	76.85	+0.20
102.20	102.00	-0.20
102.20	102.40	+0.20

Source: Adapted from Table I in "Determination of Thallium by Precipitation of Thallium( I) Chromate from Homogeneous Solution by Replacement of Tha"[1]

## Mandatory Visualization



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Caption: Experimental workflow for the gravimetric determination of thallium using chromate.

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## References

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- 3. Thallium: Chemical reactions | Pilgaard Elements [pilgaardelements.com]
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